

Application Notes and Protocols for Quantitative Lipidomics using UltimateSPLASH™ ONE

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Compound of Interest

Compound Name: 17:0-20:3 PC-d5

Cat. No.: B15554569

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Introduction

The UltimateSPLASH™ ONE mixture is a comprehensive, high-purity internal standard solution designed for the accurate quantification of a wide range of lipid species in complex biological samples. This standard contains 69 unique, deuterium-labeled lipids spanning 15 distinct lipid classes, making it an invaluable tool for mass spectrometry-based lipidomics workflows.^{[1][2]} The inclusion of standards with varying chain lengths and degrees of unsaturation allows for the correction of variations in ionization and fragmentation efficiency.^{[3][4]} The components of UltimateSPLASH™ ONE are carefully selected to appear in spectral gaps, minimizing interference with endogenous lipids.^{[1][3][5]} This document provides detailed application notes and protocols for the use of **17:0-20:3 PC-d5** and the broader UltimateSPLASH™ ONE mixture in quantitative lipidomics.

Composition of UltimateSPLASH™ ONE

The UltimateSPLASH™ ONE mixture is meticulously characterized and blended to ensure accurate and reproducible quantification across multiple lipidomics platforms.^{[1][2][3]} The mixture is supplied in a 1.2 mL ampule with a 1:1 Dichloromethane:Methanol solution.^{[1][2]}

Table 1: Comprehensive List of Components in UltimateSPLASH™ ONE Mixture. This table details the 69 deuterated lipid internal standards present in the mixture.

Catalog Number	Mixture Components	Molecular Formula	Target Concentration (µg/mL)*
Phosphatidylcholine (PC)			
855680	17:0-20:3 PC-d5	C45H79D5NO8P	100
855681	17:0-18:1 PC-d5	C43H79D5NO8P	150
855678	17:0-22:4 PC-d5	C47H81D5NO8P	50
855682	17:0-16:1 PC-d5	C41H75D5NO8P	Not Specified
855683	17:0-14:1 PC-d5	C39H71D5NO8P	Not Specified
855679	17:0 Lyso PC-d5	Not Specified	Not Specified
870309	15:0 Lyso PC-d5	Not Specified	Not Specified
855778	19:0 Lyso PC-d5	Not Specified	Not Specified
Phosphatidylethanolamine (PE)			
856721	17:0-14:1 PE-d5	C38H69D5NO8P	25
856720	17:0-16:1 PE-d5	C40H73D5NO8P	Not Specified
856719	17:0-18:1 PE-d5	C42H77D5NO8P	Not Specified
856718	17:0-20:3 PE-d5	C44H77D5NO8P	Not Specified
856717	17:0-22:4 PE-d5	C46H79D5NO8P	Not Specified
856709	15:0 Lyso PE-d5	Not Specified	Not Specified
856710	17:0 Lyso PE-d5	Not Specified	Not Specified
856716	19:0 Lyso PE-d5	Not Specified	Not Specified
Phosphatidylinositol (PI)			
850109	17:0-14:1 PI-d5	Not Specified	Not Specified

850110	17:0-16:1 PI-d5	Not Specified	Not Specified
850111	17:0-18:1 PI-d5	Not Specified	Not Specified
850112	17:0-20:3 PI-d5	Not Specified	Not Specified
850118	17:0-22:4 PI-d5	Not Specified	Not Specified
850107	15:0 Lyso PI-d5	Not Specified	Not Specified
850108	17:0 Lyso PI-d5	Not Specified	Not Specified
850106	19:0 Lyso PI-d5	Not Specified	Not Specified
Phosphatidylserine (PS)			
858153	17:0-14:1 PS-d5	Not Specified	Not Specified
858152	17:0-16:1 PS-d5	Not Specified	Not Specified
858151	17:0-18:1 PS-d5	Not Specified	Not Specified
858150	17:0-20:3 PS-d5	Not Specified	Not Specified
858149	17:0-22:4 PS-d5	Not Specified	Not Specified
858146	15:0 Lyso PS-d5	Not Specified	Not Specified
858148	17:0 Lyso PS-d5	Not Specified	Not Specified
858147	19:0 Lyso PS-d5	Not Specified	Not Specified
Phosphatidylglycerol (PG)			
858135	17:0-14:1 PG-d5	Not Specified	Not Specified
858134	17:0-16:1 PG-d5	Not Specified	Not Specified
858133	17:0-18:1 PG-d5	Not Specified	Not Specified
858132	17:0-20:3 PG-d5	Not Specified	Not Specified
858131	17:0-22:4 PG-d5	Not Specified	Not Specified
858123	15:0 Lyso PG-d5	Not Specified	Not Specified

858130	17:0 Lyso PG-d5	Not Specified	Not Specified
858129	19:0 Lyso PG-d5	Not Specified	Not Specified
Triacylglycerol (TG)			
860906	14:0-13:0-14:0 TG-d5	C44H79D5O6	25
860907	14:0-15:1-14:0 TG-d5	C46H81D5O6	50
860908	14:0-17:1-14:0 TG-d5	C48H85D5O6	75
860910	16:0-15:1-16:0 TG-d5	C50H89D5O6	100
860909	16:0-17:1-16:0 TG-d5	C52H93D5O6	125
860911	16:0-19:2-16:0 TG-d5	C54H95D5O6	100
860914	18:1-17:1-18:1 TG-d5	C56H97D5O6	75
860912	18:1-19:2-18:1 TG-d5	C58H99D5O6	50
860913	18:1-21:2-18:1 TG-d5	C60H103D5O6	25
Diacylglycerol (DG)			
800827	17:0-14:1 DG-d5	Not Specified	Not Specified
800826	17:0-16:1 DG-d5	Not Specified	Not Specified
800824	17:0-18:1 DG-d5	Not Specified	Not Specified
800825	17:0-20:3 DG-d5	Not Specified	Not Specified
800823	17:0-22:4 DG-d5	Not Specified	Not Specified
Cholesteryl Ester (CE)			
700220	14:1 cholesteryl-d7 ester	C41H63D7O2	25
700221	16:1 cholesteryl-d7 ester	C43H67D7O2	50
700222	18:1 cholesteryl-d7 ester	C45H71D7O2	75

700223	20:3 cholesteryl-d7 ester	C47H71D7O2	50
700226	22:4 cholesteryl-d7 ester	C49H73D7O2	25
Ceramide (Cer)			
860748	C16:1 Ceramide-d7	C34H58D7NO3	75
860747	C18:1 Ceramide-d7	C36H62D7NO3	Not Specified
860746	C20:1 Ceramide-d7	C38H66D7NO3	Not Specified
860745	C22:1 Ceramide-d7	C40H70D7NO3	Not Specified
860679	C24:1 Ceramide-d7	C42H74D7NO3	Not Specified
Sphingomyelin (SM)			
860741	16:1 SM (d18:1/16:1)-d9	C39H68D9N2O6P	Not Specified
860740	18:1 SM (d18:1/18:1)-d9	C41H72D9N2O6P	Not Specified
860742	20:1 SM (d18:1/20:1)-d9	C43H76D9N2O6P	Not Specified
860743	22:1 SM (d18:1/22:1)-d9	C45H80D9N2O6P	Not Specified
860744	24:1 SM (d18:1/24:1)-d9	C47H84D9N2O6P	Not Specified

*Target concentrations are provided for individual components when purchased separately and serve as a reference. The final concentration in the mixture is precisely controlled for optimal performance.

Experimental Protocols

The following protocols provide a general framework for the use of UltimateSPLASH™ ONE in a typical lipidomics workflow. Optimization may be required based on the specific sample

matrix and analytical instrumentation.

Lipid Extraction from Plasma

Two common and effective methods for lipid extraction from plasma are the Folch and methyl-tert-butyl ether (MTBE) methods.

Protocol 3.1.1: Modified Folch Method

- **Internal Standard Spiking:** To a 1.5 mL microcentrifuge tube, add a pre-determined volume of the UltimateSPLASH™ ONE mixture. The volume should be optimized to ensure that the internal standard signals are within the linear range of detection and comparable to the endogenous lipid signals.
- **Sample Addition:** Add 50 µL of plasma to the tube containing the internal standard.
- **Solvent Addition:** Add 1 mL of a 2:1 (v/v) mixture of chloroform:methanol.
- **Homogenization:** Vortex the mixture vigorously for 2 minutes to ensure complete mixing and protein precipitation.
- **Phase Separation:** Add 200 µL of 0.9% NaCl solution and vortex for 30 seconds.
- **Centrifugation:** Centrifuge the sample at 2,000 x g for 10 minutes at 4°C to separate the aqueous (upper) and organic (lower) phases.
- **Lipid Collection:** Carefully collect the lower organic phase containing the lipids using a glass Pasteur pipette and transfer it to a new clean tube.
- **Drying:** Evaporate the solvent to dryness under a gentle stream of nitrogen.
- **Reconstitution:** Reconstitute the dried lipid extract in a suitable solvent for LC-MS analysis (e.g., 100 µL of methanol/isopropanol 1:1 v/v).

Protocol 3.1.2: MTBE Method

- **Internal Standard Spiking:** To a 2 mL microcentrifuge tube, add the desired volume of the UltimateSPLASH™ ONE mixture.

- Sample Addition: Add 20 μ L of plasma to the tube.
- Methanol Addition: Add 200 μ L of cold methanol.
- MTBE Addition: Add 800 μ L of cold methyl tert-butyl ether (MTBE).
- Vortexing: Vortex the mixture for 1 hour at 4°C.
- Phase Separation: Add 200 μ L of water to induce phase separation.
- Centrifugation: Centrifuge the mixture at 10,000 x g for 10 minutes at 4°C.
- Lipid Collection: Collect the upper organic phase.
- Drying: Dry the collected organic phase in a SpeedVac.
- Reconstitution: Reconstitute the dried lipids in an appropriate volume of a suitable solvent for LC-MS analysis (e.g., acetonitrile/isopropanol/water 65:30:5 v/v/v).

Liquid Chromatography-Mass Spectrometry (LC-MS) Analysis

The following are general LC-MS conditions that can be adapted for lipidomics analysis using the UltimateSPLASH™ ONE internal standard.

Table 2: Recommended LC-MS/MS Parameters for Lipidomics.

Parameter	Recommendation
LC System	UPLC/UHPLC system
Column	C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.7 μ m)
Mobile Phase A	Acetonitrile/water (60:40) with 10 mM ammonium formate and 0.1% formic acid
Mobile Phase B	Isopropanol/acetonitrile (90:10) with 10 mM ammonium formate and 0.1% formic acid
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	50 - 60 °C
Injection Volume	2 - 10 μ L
Gradient	Start with a low percentage of mobile phase B, gradually increasing to elute more hydrophobic lipids. A typical gradient might be: 0-2 min, 30% B; 2-12 min, 30-100% B; 12-18 min, 100% B; 18-18.1 min, 100-30% B; 18.1-20 min, 30% B.
MS System	High-resolution mass spectrometer (e.g., Q-TOF, Orbitrap)
Ionization Mode	ESI positive and negative modes (separate runs recommended for comprehensive coverage)
Scan Type	Full scan with data-dependent or data-independent MS/MS
Mass Range	100 - 1500 m/z

Data Presentation and Performance

The use of a comprehensive internal standard mixture like UltimateSPLASH™ ONE allows for robust and reproducible quantification of a wide array of lipid species.

Table 3: Typical Quantitative Performance in Lipidomics. The following table summarizes the typical performance characteristics that can be achieved using the protocols described above with the UltimateSPLASH™ ONE internal standard mixture. These values are representative and may vary depending on the specific lipid, matrix, and instrumentation.

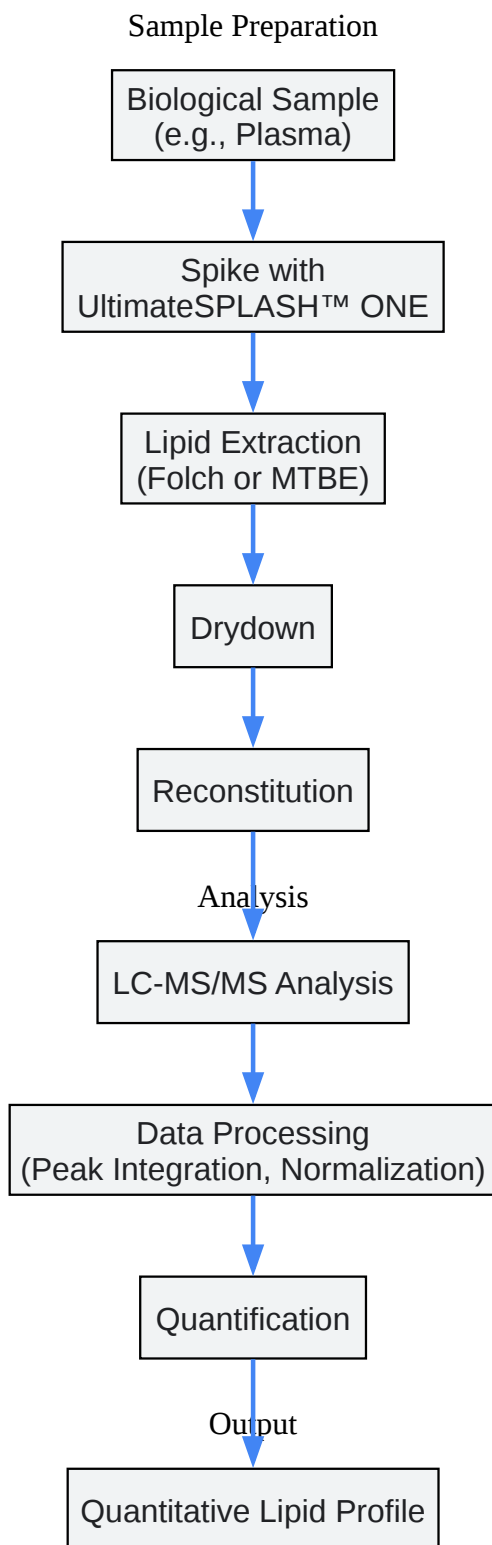
Parameter	Typical Performance
Linearity (R^2)	> 0.99
Limit of Detection (LOD)	Low pmol/mL to fmol/mL range
Limit of Quantification (LOQ)	Low pmol/mL to fmol/mL range
Intra-day Precision (CV)	< 15%
Inter-day Precision (CV)	< 20%
Recovery	85 - 115%

Studies utilizing comprehensive internal standard mixtures have demonstrated the ability to quantify over 700 lipid species with high reproducibility, achieving inter-assay variability below 25%.^[6]

Visualizations

Experimental Workflow

The following diagram illustrates a typical experimental workflow for quantitative lipidomics using the UltimateSPLASH™ ONE internal standard.

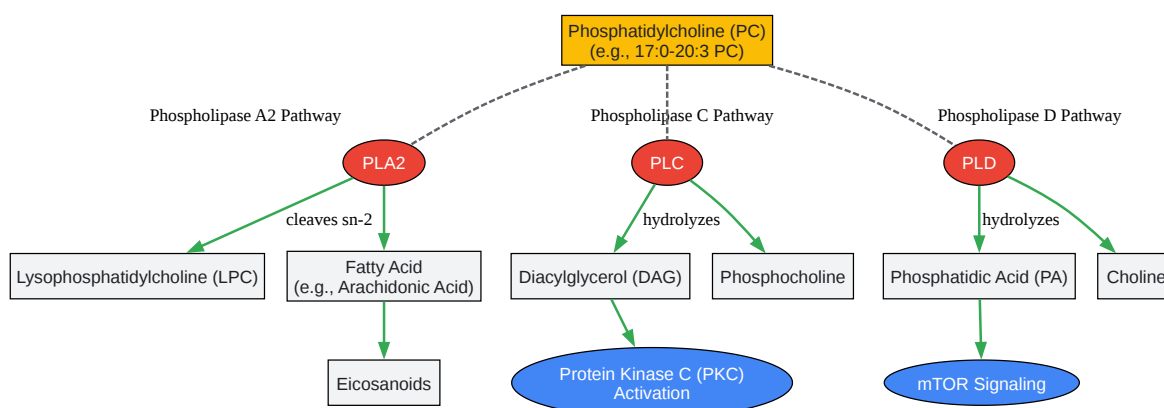


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Caption: A typical workflow for quantitative lipidomics.

Phosphatidylcholine Signaling Pathways

Phosphatidylcholines (PCs), such as 17:0-20:3 PC, are not only structural components of membranes but also precursors to important signaling molecules. The following diagram illustrates key signaling pathways involving PC.



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Caption: Major signaling pathways involving phosphatidylcholine.

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